

# addressing resistance to RO-5963 treatment in cell lines

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## Compound of Interest

Compound Name: RO-5963

Cat. No.: B10822873

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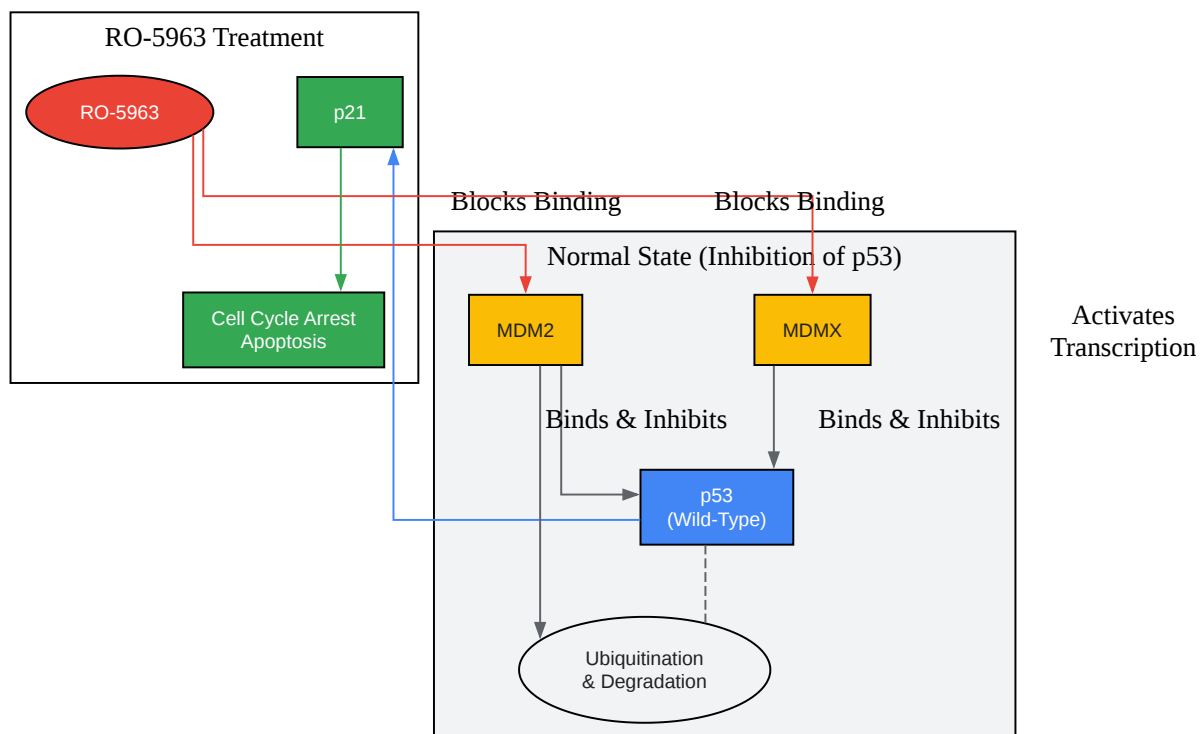
## Technical Support Center: RO-5963

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for addressing resistance to **RO-5963** treatment in cell lines.

## Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **RO-5963**?

A1: **RO-5963** is a dual inhibitor that targets the interaction between the p53 tumor suppressor protein and its negative regulators, MDM2 and MDMX.<sup>[1][2][3]</sup> In cancer cells with wild-type p53, MDM2 and MDMX bind to p53, inhibiting its activity and promoting its degradation.<sup>[1][4][5]</sup> **RO-5963** prevents these interactions, leading to the stabilization and activation of p53.<sup>[1][6]</sup> This restored p53 function induces the transcription of target genes like p21, resulting in cell cycle arrest and apoptosis.<sup>[1][4][6]</sup>



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